

Esomeprazole magnesium chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Esomeprazole magnesium salt*

Cat. No.: *B1139132*

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Esomeprazole Magnesium: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, physicochemical properties, and pharmacological characteristics of esomeprazole magnesium. The information is curated for professionals in research, science, and drug development, with a focus on data-driven insights and detailed experimental methodologies.

Chemical Structure and Identity

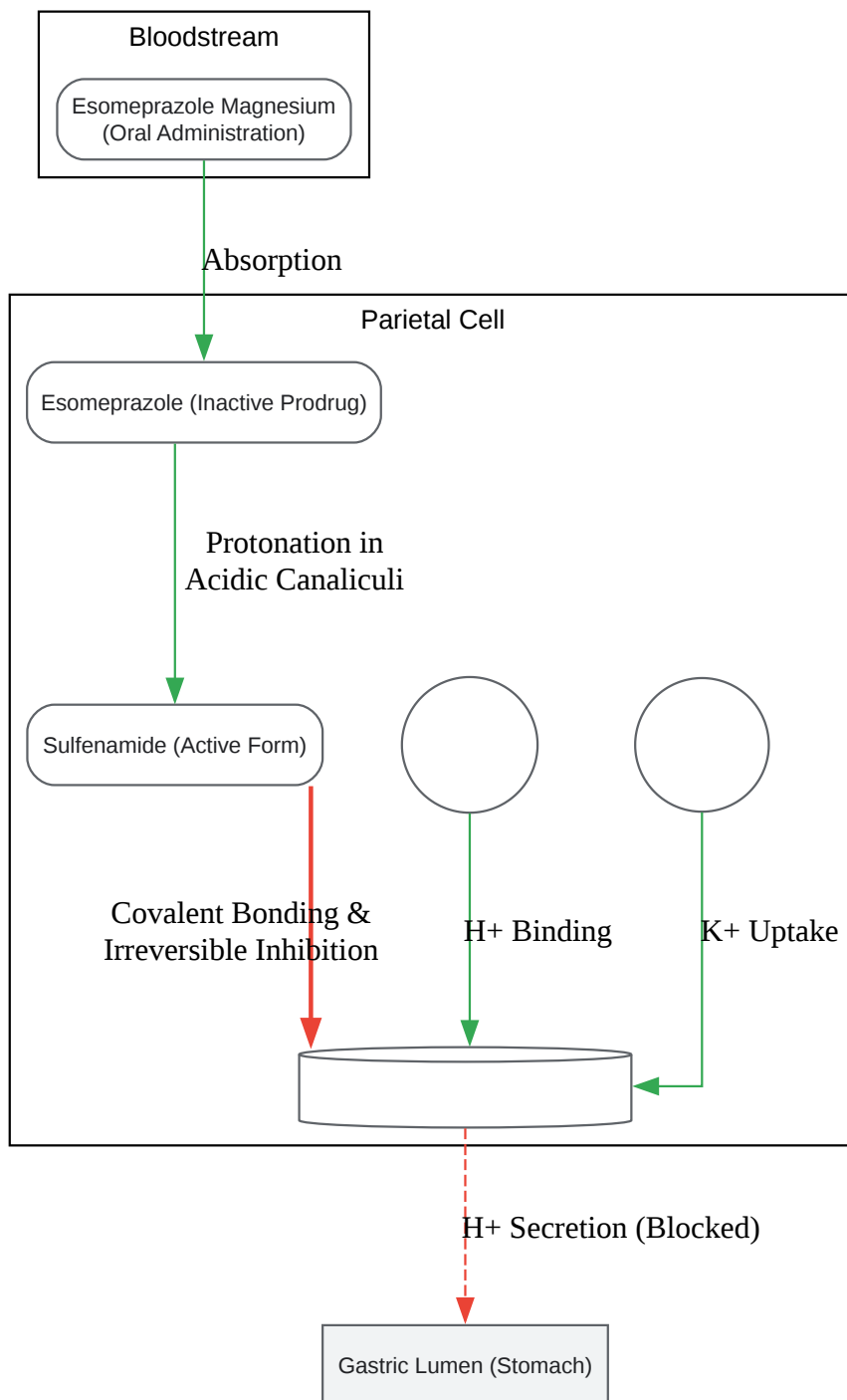
Esomeprazole is the (S)-enantiomer of omeprazole, a proton pump inhibitor. The magnesium salt enhances the stability of the compound.

- IUPAC Name: magnesium;bis(5-methoxy-2-[(S)-(4-methoxy-3,5-dimethylpyridin-2-yl)methylsulfinyl]benzoimidazol-1-ide)[1]
- CAS Number: 161973-10-0 (Esomeprazole Magnesium); 217087-09-7 (Esomeprazole Magnesium Trihydrate)[1][2]
- Molecular Formula: $C_{34}H_{36}MgN_6O_6S_2$ (Anhydrous)[1]; $C_{34}H_{42}MgN_6O_9S_2$ (Trihydrate)[3]

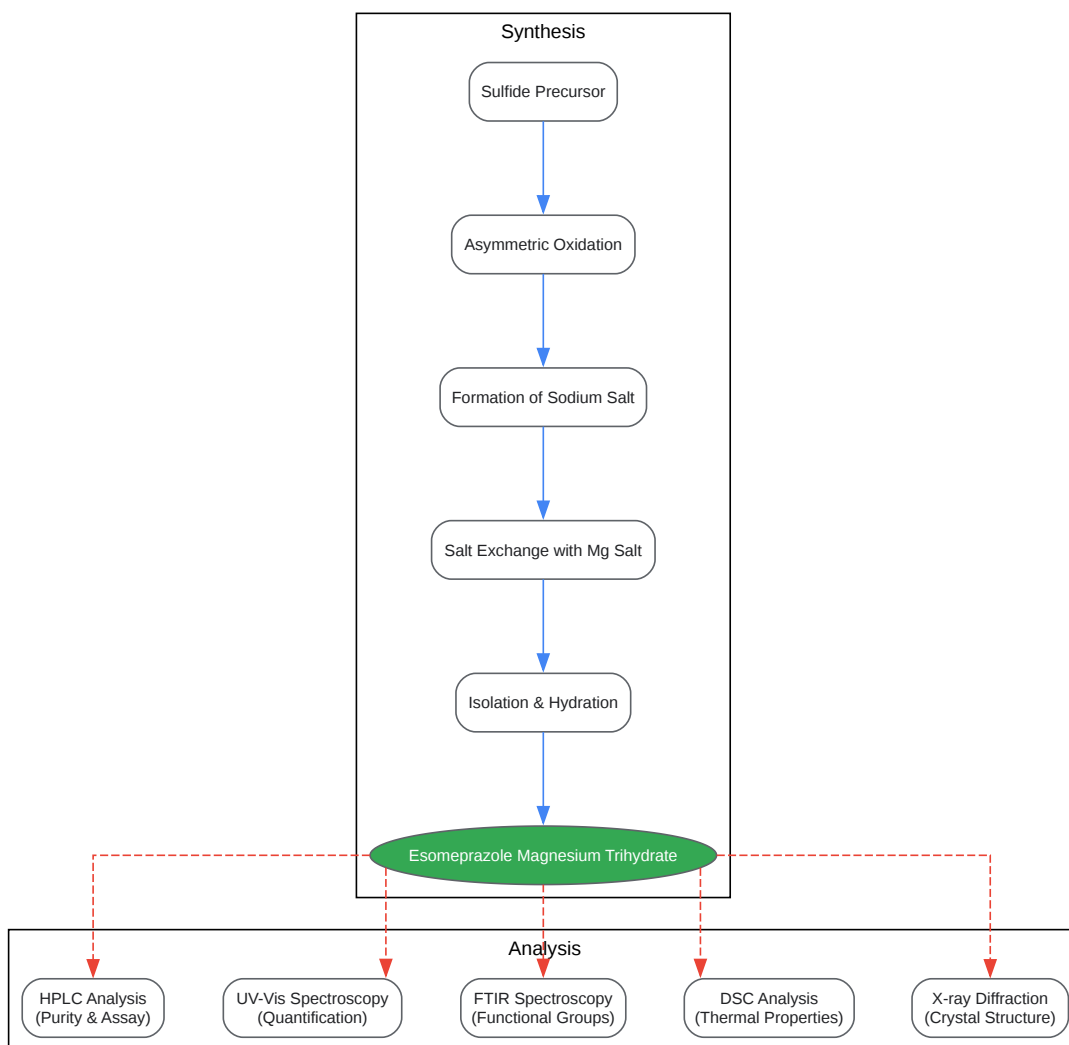
- Chirality: The molecule possesses a single stereogenic center at the sulfur atom, with esomeprazole being the (S)-enantiomer.^[4]

Below is a diagram illustrating the chemical structure of Esomeprazole Magnesium.

Mechanism of Action of Esomeprazole



Experimental Workflow for Esomeprazole Magnesium

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- To cite this document: BenchChem. [Esomeprazole magnesium chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139132#esomeprazole-magnesium-chemical-structure-and-properties]

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